

Best Practices for Administering Calcium-Beta-Hydroxybutyrate to Rodents

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Compound of Interest

Compound Name: Calcium-beta-hydroxybutyrate

Cat. No.: B12285930

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Calcium-beta-hydroxybutyrate (Ca-BHB) is the calcium salt of the ketone body beta-hydroxybutyrate (BHB). Exogenous administration of BHB salts is a common practice in preclinical research to investigate the physiological effects of ketosis in rodent models of various diseases, including neurological disorders, metabolic diseases, and polycystic kidney disease.[1][2][3][4] This document provides detailed application notes and protocols for the administration of Ca-BHB to rodents, focusing on best practices for oral gavage, intraperitoneal injection, and dietary supplementation.

Data Presentation

The following tables summarize quantitative data from various studies on the administration of BHB salts to rodents.

Table 1: Pharmacokinetic Parameters of Beta-Hydroxybutyrate (BHB) in Rodents Following a Single Administration

Rodent Species	Administration Route	Dose	Peak Plasma BHB Concentration (Cmax)	Time to Peak (Tmax)	Reference
Mice	Oral Gavage	2.5 g/kg	~2-3 mM	2-5 hours	[5] [6]
Mice	Oral Gavage	5.0 g/kg	~2-3 mM	2-4 hours	[5] [6]
Mice	Oral Gavage	7.5 g/kg	~2-3 mM	2-5 hours	[5] [6]
Rats	Intraperitoneal Injection	300 mg/kg (D-BHB)	1.54 mM	5 minutes	[7]
Mice	Intraperitoneal Injection	2 mmol/kg	Dose-dependently increased plasma BHB	Not specified	[4]
Mice	Intraperitoneal Injection	10 mmol/kg	Dose-dependently increased plasma BHB	Not specified	[4]
Mice	Intraperitoneal Injection	20 mmol/kg	Dose-dependently increased plasma BHB	Not specified	[4]

Table 2: Dosage and Administration Methods for **Calcium-Beta-Hydroxybutyrate** (Ca-BHB) and Related Compounds in Rodent Studies

Compound	Rodent Species	Administration Method	Dose	Study Focus	Reference
Calcium 3-hydroxy-3-methylbutyrate (CaHMB)	Rats (Sprague Dawley)	Oral Gavage	2000 mg/kg (single dose)	Acute toxicity	[8][9]
Calcium 3-hydroxy-3-methylbutyrate (CaHMB)	Rats	Dietary Supplementation	5% of diet (3.49 g/kg BW for males, 4.16 g/kg BW for females)	Sub-chronic toxicity	[9]
D/L-BHB Sodium/Potassium Salt	Rats	Drinking Water	40 mM, 80 mM, 160 mM	Polycystic kidney disease	[3]
D-BHB Sodium Salt	Rats	Drinking Water	2 g/L (360 mg/kg/day)	Epilepsy	[7]
Racemic Sodium BHB	Rats	Drinking Water	3 g/L (600 mg/kg/day)	Epilepsy	[7]

Experimental Protocols

Protocol 1: Oral Gavage Administration of Calcium-Beta-Hydroxybutyrate

Oral gavage is a common method for precise oral dosing of rodents.

Materials:

- **Calcium-beta-hydroxybutyrate** (Ca-BHB) powder
- Vehicle (e.g., sterile water, 0.5% methylcellulose)
- Weighing scale

- Mortar and pestle (if necessary to grind powder)
- Beaker and magnetic stirrer
- Appropriately sized gavage needles (flexible or rigid)
- Syringes
- Animal scale

Procedure:

- Dose Calculation: Calculate the required amount of Ca-BHB based on the desired dosage (e.g., mg/kg) and the body weight of the individual rodent.
- Preparation of Gavage Solution:
 - Weigh the calculated amount of Ca-BHB powder.
 - If necessary, grind the powder to a fine consistency using a mortar and pestle to ensure better suspension.
 - In a beaker, add the Ca-BHB powder to the chosen vehicle. A common vehicle is sterile water or a 0.5% methylcellulose solution for better suspension.[\[10\]](#)
 - Use a magnetic stirrer to mix the solution thoroughly until the Ca-BHB is fully dissolved or evenly suspended. The solubility of Ca-BHB should be considered when determining the final concentration.
- Animal Handling and Dosing:
 - Accurately weigh the rodent immediately before dosing.
 - Draw the calculated volume of the Ca-BHB solution into a syringe fitted with an appropriately sized gavage needle.
 - Gently restrain the rodent. Proper handling techniques are crucial to minimize stress and prevent injury.

- Carefully insert the gavage needle into the esophagus and deliver the solution into the stomach. Avoid entering the trachea.
- Post-Dosing Monitoring: Observe the animal for any signs of distress, such as choking or difficulty breathing, immediately after the procedure and for a period afterward.

Protocol 2: Intraperitoneal Injection of Calcium-Beta-Hydroxybutyrate

Intraperitoneal (IP) injection allows for rapid absorption of the compound.

Materials:

- **Calcium-beta-hydroxybutyrate** (Ca-BHB) powder
- Sterile saline (0.9% sodium chloride)
- Weighing scale
- Sterile vials and magnetic stirrer
- Sterile filters (0.22 μm)
- Syringes and needles (e.g., 25-27 gauge)
- Animal scale

Procedure:

- Dose Calculation: Calculate the required amount of Ca-BHB based on the desired dosage (e.g., mmol/kg or mg/kg) and the body weight of the rodent.
- Preparation of Injectable Solution:
 - Weigh the calculated amount of Ca-BHB powder under sterile conditions.
 - Dissolve the Ca-BHB in sterile saline in a sterile vial. Use a magnetic stirrer to ensure complete dissolution.

- Sterile-filter the solution using a 0.22 μm syringe filter to remove any potential contaminants.
- Animal Handling and Injection:
 - Accurately weigh the rodent.
 - Draw the calculated volume of the sterile Ca-BHB solution into a syringe.
 - Properly restrain the rodent, exposing the lower abdominal quadrant.
 - Insert the needle at a shallow angle into the peritoneal cavity, avoiding internal organs.
 - Aspirate slightly to ensure no blood or urine is drawn back, indicating correct needle placement.
 - Inject the solution slowly.
- Post-Injection Monitoring: Observe the animal for any signs of pain, distress, or adverse reactions at the injection site.

Protocol 3: Dietary Supplementation with Calcium-Beta-Hydroxybutyrate

Dietary supplementation is suitable for chronic administration studies.

Materials:

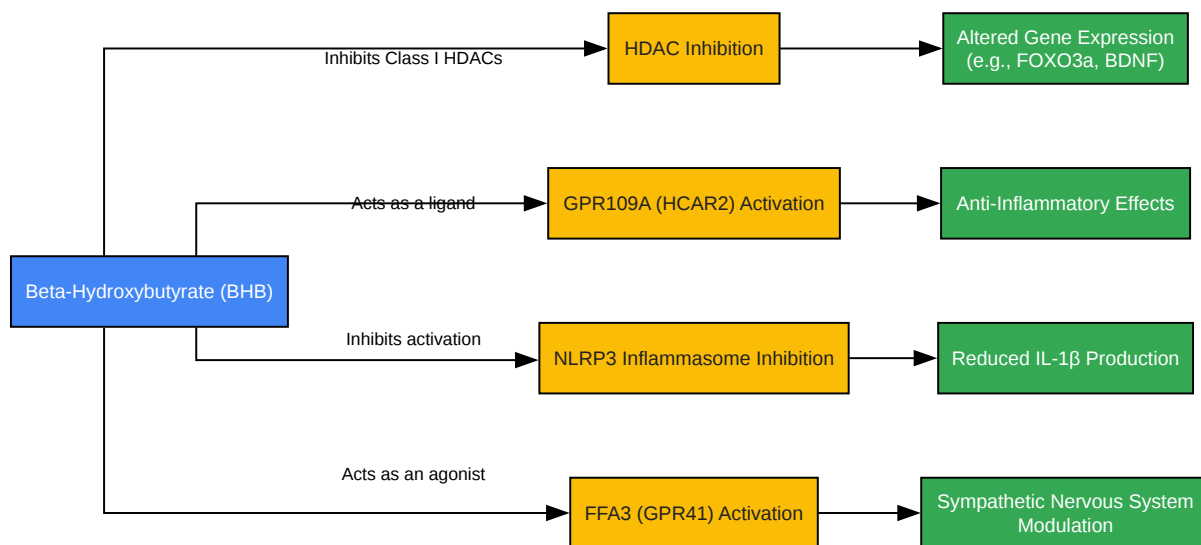
- **Calcium-beta-hydroxybutyrate** (Ca-BHB) powder
- Standard rodent chow (powdered or pelleted)
- Food mixer
- Pellet maker (if preparing pellets)
- Drying oven (if preparing pellets)

Procedure:

- Diet Formulation:
 - Determine the desired concentration of Ca-BHB in the diet (e.g., % by weight). A study with the related compound CaHMB used 5% of the diet.[9]
 - Calculate the amount of Ca-BHB needed based on the total amount of diet to be prepared.
- Diet Preparation (Powdered Diet):
 - If using powdered chow, weigh the appropriate amounts of powdered chow and Ca-BHB.
 - Thoroughly mix the Ca-BHB powder with the powdered chow in a food mixer until a homogenous mixture is achieved.
- Diet Preparation (Pelleted Diet):
 - If preparing pellets, mix the Ca-BHB with the powdered chow as described above.
 - Add a small amount of water to the mixture to form a dough-like consistency.
 - Use a pellet maker to form pellets of the desired size.
 - Dry the pellets in a drying oven at a low temperature until they are hard and dry to prevent mold growth.
- Feeding and Monitoring:
 - Provide the formulated diet to the rodents ad libitum.
 - Monitor food and water intake, as well as body weight, regularly to assess for any effects of the supplemented diet.

Mandatory Visualizations

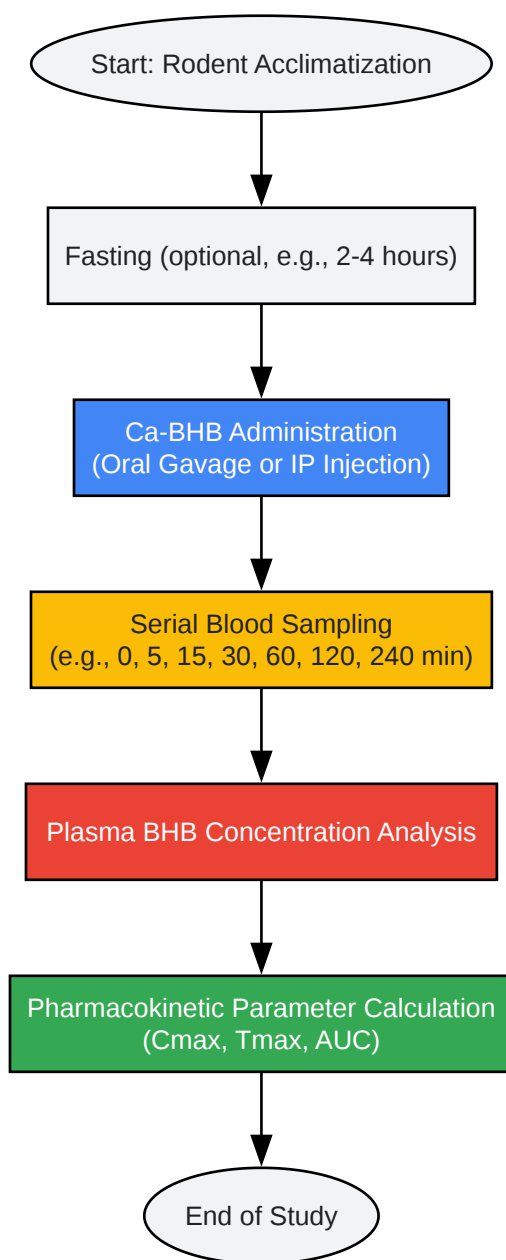
Signaling Pathways of Beta-Hydroxybutyrate



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Caption: Signaling pathways modulated by beta-hydroxybutyrate (BHB).

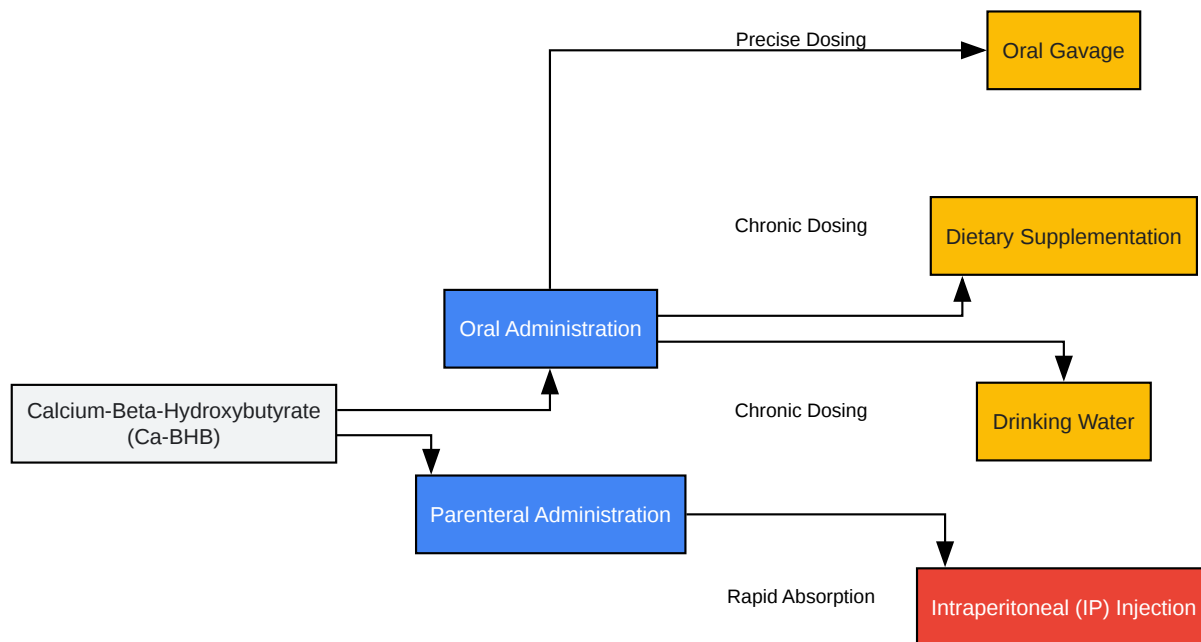
Experimental Workflow for Pharmacokinetic Study



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Caption: Workflow for a typical pharmacokinetic study of Ca-BHB in rodents.

Logical Relationship of Administration Routes



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Caption: Logical relationships between different Ca-BHB administration routes.

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